

# Use of 5-Bromo-1-methyl-2-oxoindoline in the synthesis of spirooxindoles

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## Compound of Interest

Compound Name: **5-Bromo-1-methyl-2-oxoindoline**

Cat. No.: **B1271126**

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## Application Notes: Synthesis and Utility of 5-Bromo-Spirooxindoles

### Introduction

Spirooxindoles are a prominent class of heterocyclic compounds characterized by a spiro-fused ring system at the C3 position of an oxindole core. This structural motif is found in numerous natural products and has garnered significant attention in medicinal chemistry due to its wide range of biological activities, including anticancer, antimicrobial, and antiviral properties. The incorporation of a bromine atom at the 5-position of the oxindole scaffold, as in **5-Bromo-1-methyl-2-oxoindoline**, can further enhance the therapeutic potential of the resulting spirooxindole derivatives. This document provides detailed protocols for the synthesis of spirooxindoles using **5-Bromo-1-methyl-2-oxoindoline** and its close precursor, 5-bromo-isatin, and summarizes their application as potent enzyme inhibitors in cancer therapy.

## Synthesis of Spiro[4H-pyran-3,3'-oxindoles] via a One-Pot Three-Component Reaction

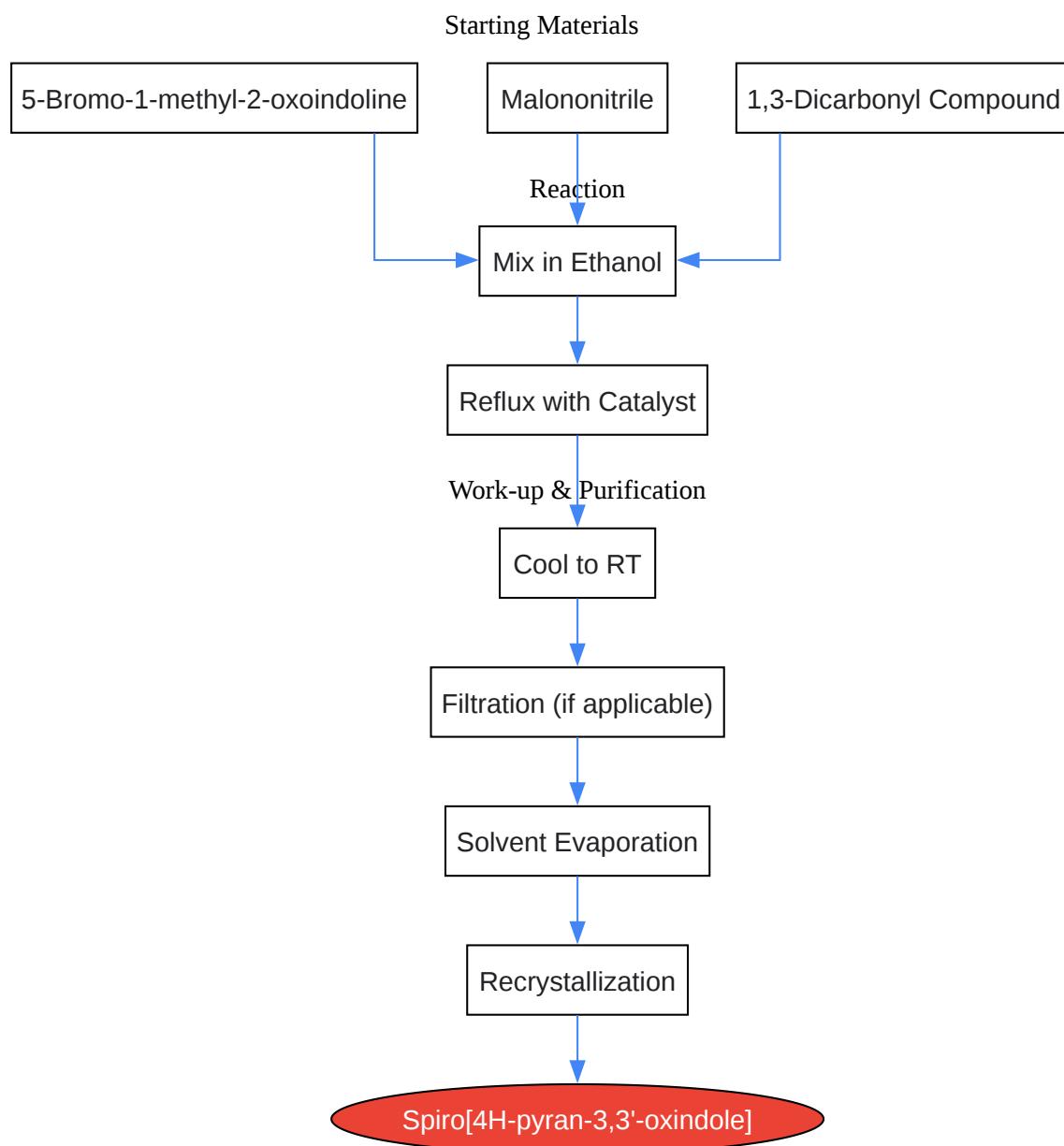
A versatile and efficient method for the synthesis of spiro[4H-pyran-3,3'-oxindoles] involves a one-pot, three-component reaction of an isatin derivative, an activated methylene compound, and a 1,3-dicarbonyl compound. This approach allows for the rapid construction of complex molecular architectures from simple starting materials.

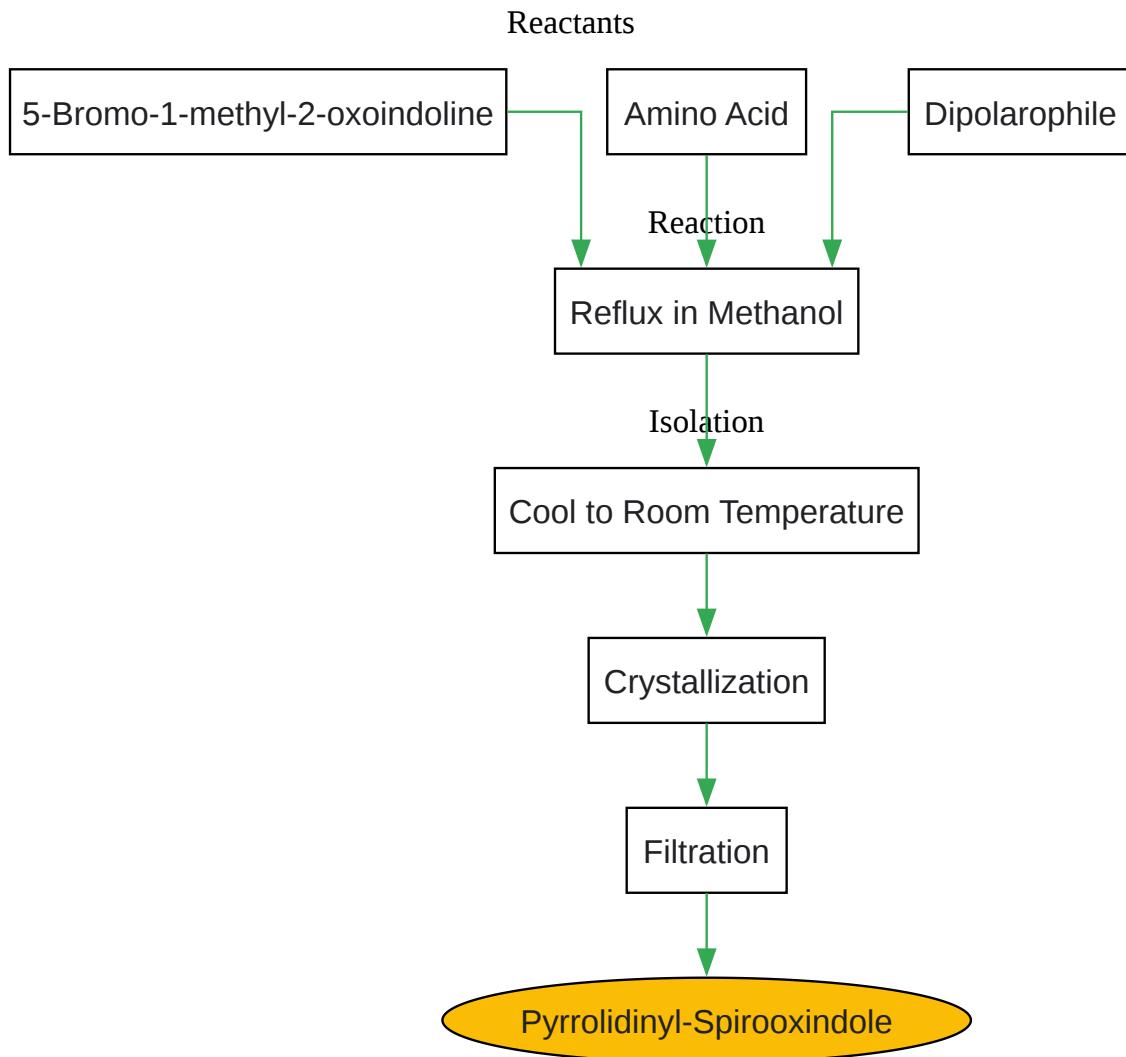
## Experimental Protocol

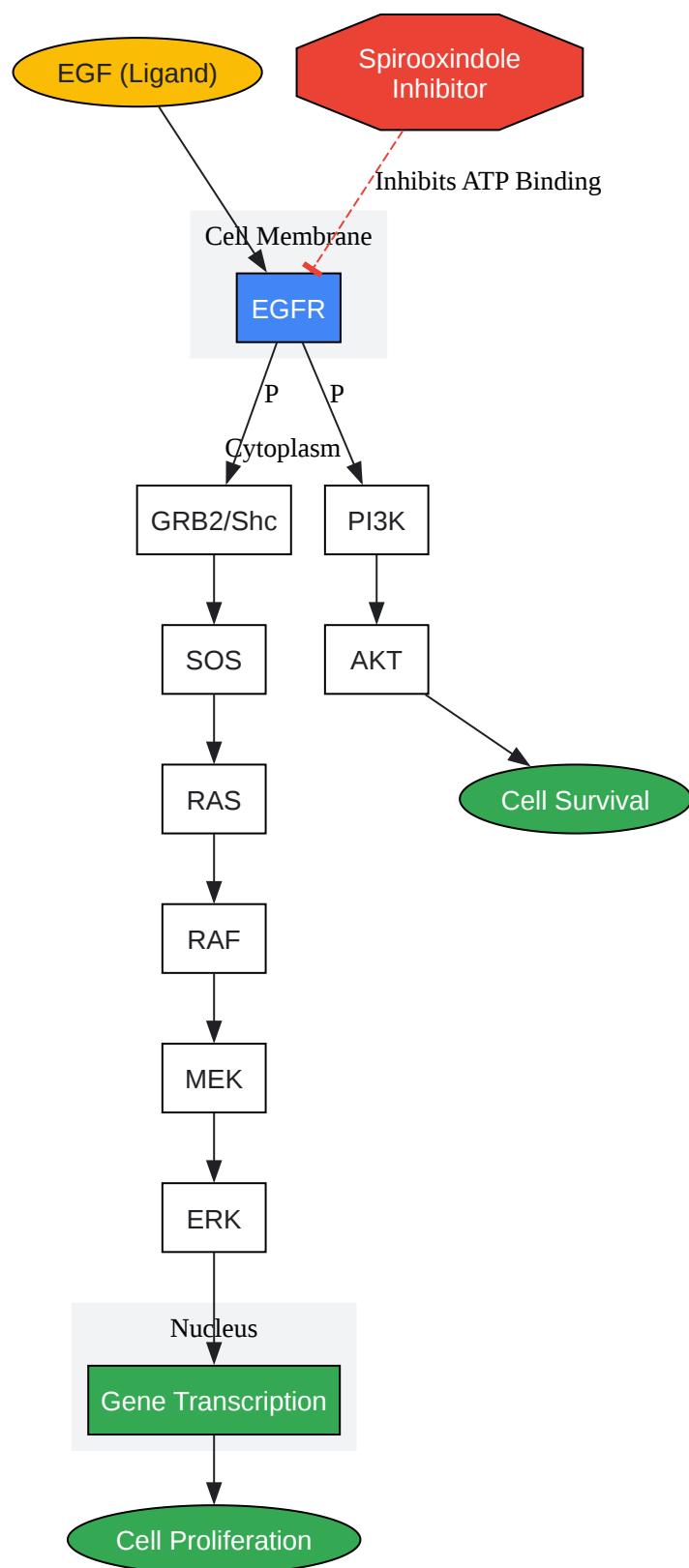
A mixture of 5-bromo-isatin (1 mmol), malononitrile (1 mmol), and 1,3-cyclohexanedione (1 mmol) is prepared in ethanol.<sup>[1]</sup> A catalyst, such as nano Ag/kaolin (20 mol%), can be added to improve the reaction yield.<sup>[1]</sup> The reaction mixture is then stirred at reflux temperature. The progress of the reaction is monitored by thin-layer chromatography (TLC). Upon completion, the reaction mixture is cooled, and the product is isolated. If a solid catalyst is used, it can be removed by filtration. The solvent is evaporated under reduced pressure, and the crude product is purified by recrystallization from ethanol to afford the desired 2-amino-5'-bromo-2',5-dioxo-5,6,7,8-tetrahydrospiro[chromene-4,3'-indoline]-3-carbonitrile.

Entry	Isatin Derivative	Activated Methylene	1,3-Dicarbonyl	Catalyst	Solvent	Temp. (°C)	Time (h)	Yield (%)
1	5-Bromo-isatin	Malononitrile	1,3-Cyclohexanedione	Nano Ag/kaolin	EtOH	Reflux	-	94
2	5-Bromo-isatin	Malononitrile	Dimedone	Nano Ag/kaolin	EtOH	Reflux	-	92

Reaction Workflow for Spiro[4H-pyran-3,3'-oxindoles] Synthesis





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## References

- 1. One-pot three-component synthesis of spirooxindoles catalyzed by nano Ag/kaolin – Oriental Journal of Chemistry [orientjchem.org]
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